

# Pyrroloquinoline Quinone (PQQ): A Technical Guide to Natural Sources and Biosynthesis

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

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**Abstract:** Pyrroloquinoline quinone (PQQ) is a redox-active o-quinone that functions as a crucial cofactor for several bacterial dehydrogenases. While not synthesized by eukaryotes, it is present in a wide array of dietary sources and is implicated in various physiological processes, including mitochondrial biogenesis and antioxidant defense, making it a compound of significant interest for researchers, scientists, and drug development professionals. This document provides an in-depth technical overview of the natural distribution of PQQ, its intricate biosynthetic pathway in prokaryotes, and detailed experimental methodologies for its analysis.

## Natural Sources of Pyrroloquinoline Quinone

PQQ is found ubiquitously in nature, with varying concentrations across different food groups. Eukaryotic organisms are believed to acquire PQQ through their diet.<sup>[1][2]</sup> The highest concentrations are generally observed in fermented products and certain plant-based foods.<sup>[3]</sup> <sup>[4]</sup> Quantitative analysis reveals PQQ levels typically in the range of nanograms per gram (ng/g) or nanograms per milliliter (ng/mL) of foodstuff.<sup>[4][5]</sup>

## Quantitative Distribution of PQQ in Foods

The following table summarizes the concentration of free PQQ found in various common foods, as determined by methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Food Category	Food Item	PQQ Concentration (ng/g or ng/mL)	Reference(s)
Fermented Products	Natto (Fermented Soybeans)	61.0	<a href="#">[6]</a>
Miso		17.0	
Tofu		24.0	
Vegetables	Parsley	34.0	<a href="#">[6]</a>
Green Pepper		28.0	
Spinach		7.0	
Cabbage		7.0	
Celery		7.0	
Carrot		6.0	
Tomato		9.0	
Potato		18.0	
Fruits	Kiwi	27.0	<a href="#">[6]</a>
Papaya		27.0	
Banana		14.0	
Orange		8.0	
Apple		11.0	
Beverages	Green Tea	30.0	<a href="#">[6]</a>
Oolong Tea		30.0	
Coffee		1.0	
Sake		3.7	
Beer		3.8	
Dairy & Animal	Human Milk	140 - 180	<a href="#">[8]</a>

Cow's Milk (Skim)	3.4 - 10.0	<a href="#">[6]</a> <a href="#">[8]</a>
Egg Yolk	7.0 - 18.0	<a href="#">[6]</a> <a href="#">[8]</a>

## Biosynthesis of PQQ in Prokaryotes

The biosynthesis of PQQ is a complex enzymatic process unique to bacteria.[\[9\]](#) It is derived from a ribosomally synthesized precursor peptide, PqqA, through a series of post-translational modifications.[\[10\]](#) In organisms like *Klebsiella pneumoniae*, the pathway requires a cluster of at least six genes, pqqA through pqqF, often organized in an operon.[\[11\]](#)[\[12\]](#)

## Key Genes and Proteins in the PQQ Biosynthesis Pathway

- pqqA: Encodes a small precursor peptide (22-29 amino acids) that contains highly conserved glutamate (Glu) and tyrosine (Tyr) residues, which serve as the building blocks for the PQQ molecule.[\[13\]](#)[\[14\]](#)
- pqqB: The function of PqqB is not fully elucidated but it is not directly required for biosynthesis. It may act as a carrier protein responsible for transporting the completed PQQ cofactor across the plasma membrane into the periplasm or facilitate its release from the PqqC enzyme.[\[11\]](#)
- pqqC: Encodes a cofactorless oxidase that catalyzes the final, eight-electron oxidation step in the pathway.[\[11\]](#)[\[13\]](#) This crucial step converts the intermediate 3a-(2-amino-2-carboxyethyl)-4,5-dioxo-4,5,6,7,8,9-hexahydroquinoline-7,9-dicarboxylic acid (AHQQ) into the final PQQ molecule.[\[12\]](#)[\[15\]](#)
- pqqD: Encodes a small chaperone-like protein. PqqD is essential for the function of PqqE, likely by presenting the PqqA peptide in the correct conformation for modification.[\[13\]](#)[\[15\]](#)
- pqqE: Encodes a radical S-adenosylmethionine (SAM) enzyme. PqqE is responsible for catalyzing the initial and mechanistically challenging step: the formation of a new C-C bond to cross-link the side chains of the glutamate and tyrosine residues within the PqqA peptide.[\[10\]](#)[\[11\]](#)

- pqqF: Encodes a peptidase that recognizes the modified PqqA peptide and proteolytically excises the cross-linked Glu-Tyr di-amino acid precursor from the peptide backbone.[11][16]

## PQQ Biosynthesis Signaling Pathway

The synthesis of PQQ from the PqqA precursor peptide is a multi-step enzymatic cascade. The process begins with the formation of a crucial carbon-carbon bond between the precursor amino acids, followed by proteolytic cleavage, spontaneous cyclization, and a final oxidation to yield the mature cofactor.

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